

D&C Red No. 6 and its Lakes: An In-depth Technical Guide

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Compound of Interest

Compound Name: Red 6

Cat. No.: B1171674

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This technical guide provides a comprehensive overview of the color additive D&C Red No. 6 and its corresponding lakes. It delves into the chemical and physical properties, manufacturing processes, analytical methodologies, and regulatory landscape pertinent to these substances. This document is intended to serve as a core resource for professionals in research and development, quality control, and regulatory affairs within the pharmaceutical and related industries.

Introduction

D&C Red No. 6 (CI 15850) is a synthetic monoazo color additive widely used in drugs and cosmetics.^{[1][2][3]} It is the disodium salt of 3-hydroxy-4-[(4-methyl-2-sulfophenyl)azo]-2-naphthalenecarboxylic acid.^{[4][5]} The corresponding lakes of D&C Red No. 6 are water-insoluble pigments produced by precipitating the soluble dye onto an inert substratum, typically a metal salt such as aluminum, calcium, or barium.^{[1][6]} This insolubility makes the lakes suitable for applications where color migration is a concern, such as in tablet coatings and cosmetics.^[7]

Chemical and Physical Properties

The fundamental properties of D&C Red No. 6 and its common lakes are summarized below. These properties are critical for formulation development and analytical characterization.

Property	D&C Red No. 6 (Disodium Salt)	D&C Red No. 6 Barium Lake	D&C Red No. 6 Calcium Lake
CI Name	Pigment Red 57	Pigment Red 57:2	Pigment Red 57:1
CI Number	15850	15850:2	15850:1
CAS Number	5858-81-1	17852-98-1	5281-04-9
EINECS No.	227-497-9	241-806-4	226-109-5
Chemical Formula	C18H12N2Na2O6S[1]	C18H12BaN2O6S	C18H12CaN2O6S
Molecular Weight	430.3 g/mol [8]	559.7 g/mol	424.4 g/mol [9]
Appearance	Red powder[10]	Red powder	Red powder[9]
Solubility	Soluble in water[10]	Insoluble in water[11]	Insoluble in water[9]

Manufacturing Process

The synthesis of D&C Red No. 6 is a multi-step process involving diazotization and coupling, followed by precipitation to form the salt or lake. The general workflow is outlined below.

Synthesis of D&C Red No. 6

The manufacturing process for D&C Red No. 6 involves the following key steps:

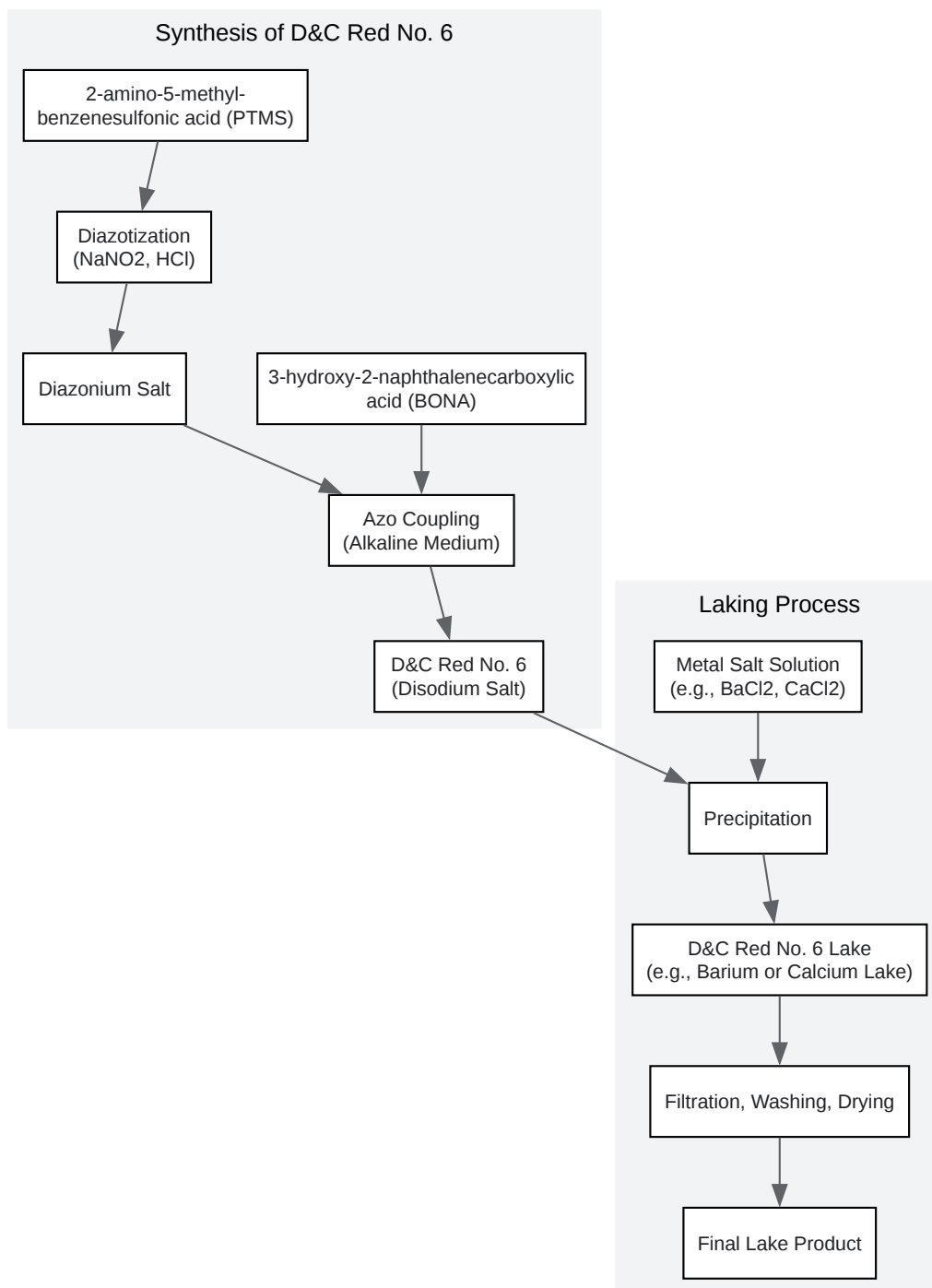
- **Diazotization:** 2-amino-5-methylbenzenesulfonic acid (also known as p-toluidine-m-sulfonic acid, PTMS) is treated with sodium nitrite in an acidic medium (e.g., hydrochloric acid) to form a diazonium salt.[5]
- **Coupling:** The resulting diazonium salt is then coupled with 3-hydroxy-2-naphthalenecarboxylic acid (BONA) in an alkaline medium.[5]
- **Precipitation:** The resulting monoazo dye is precipitated as the disodium salt, forming D&C Red No. 6.[5]

Laking Process

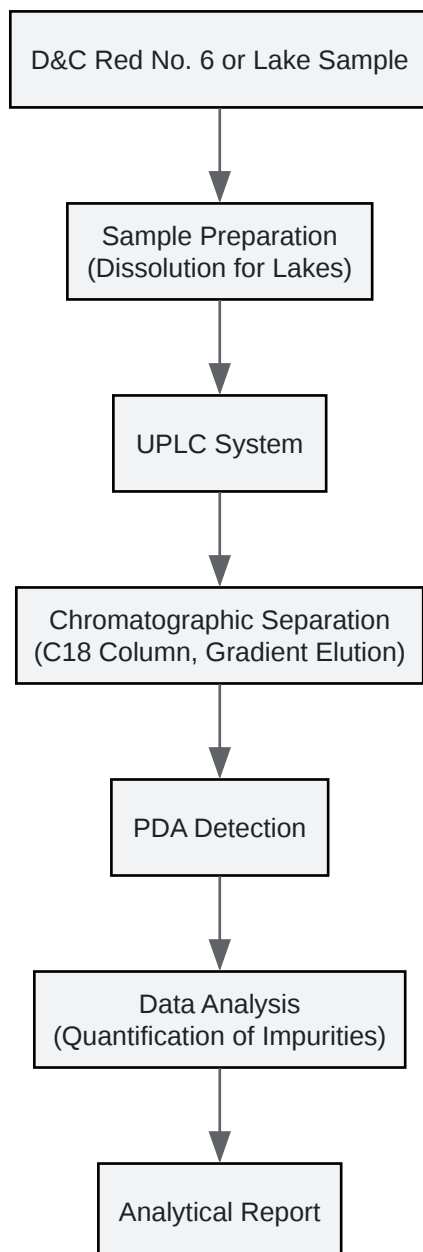
The formation of D&C Red No. 6 lakes involves the precipitation of the water-soluble dye onto a substratum.

- The water-soluble D&C Red No. 6 is dissolved in water.
- A solution of a metal salt (e.g., barium chloride, calcium chloride, or aluminum sulfate) is added.
- The mixture is precipitated, and the insoluble lake is filtered, washed, and dried.^[1]

General Manufacturing Workflow of D&C Red No. 6 and its Lakes



UPLC Analysis Workflow for D&C Red No. 6



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